

# An In-Depth Technical Guide to Methyl 2-bromo-2-phenylpropanoate

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## Compound of Interest

Compound Name: *Methyl 2-bromo-2-phenylpropanoate*

Cat. No.: *B8761025*

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For Researchers, Scientists, and Drug Development Professionals

## Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the chemical properties, synthesis, and analytical characterization of **methyl 2-bromo-2-phenylpropanoate** (CAS No. 84892-13-7)[1]. Designed for professionals in research and drug development, this document synthesizes theoretical knowledge with practical insights to facilitate its application in the laboratory.

## Core Chemical Properties

**Methyl 2-bromo-2-phenylpropanoate** is a halogenated ester with a stereocenter at the alpha-carbon. Its molecular structure, featuring a phenyl group and a bromine atom attached to the same carbon, imparts distinct reactivity, making it a valuable intermediate in organic synthesis.

Table 1: Physicochemical Properties of **Methyl 2-bromo-2-phenylpropanoate** and Related Compounds

Property	Value	Source
IUPAC Name	Methyl 2-bromo-2-phenylpropanoate	N/A
CAS Number	84892-13-7	[1]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> BrO <sub>2</sub>	Inferred
Molecular Weight	243.10 g/mol	Inferred
Appearance	Colorless to light yellow liquid (predicted)	N/A
Boiling Point	Not available	N/A
Solubility	Soluble in organic solvents (e.g., DCM, ether, ethyl acetate)	Inferred

## Synthesis of Methyl 2-bromo-2-phenylpropanoate: A Proposed Pathway

While specific literature detailing the synthesis of **methyl 2-bromo-2-phenylpropanoate** is limited, a reliable synthetic route can be proposed based on established organic chemistry principles and analogous reactions. The most plausible approach involves a two-step process starting from 2-phenylpropionic acid.

### Step 1: $\alpha$ -Bromination of 2-Phenylpropionic Acid

The initial step is the bromination of 2-phenylpropionic acid at the alpha position. This can be achieved using N-bromosuccinimide (NBS) with a catalytic amount of a radical initiator, such as azobisisobutyronitrile (AIBN), in an inert solvent like carbon tetrachloride (CCl<sub>4</sub>) under reflux.

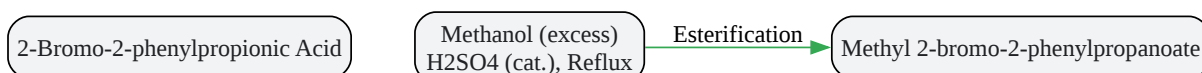


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Caption: Proposed  $\alpha$ -bromination of 2-phenylpropionic acid.

## Step 2: Fischer Esterification

The resulting 2-bromo-2-phenylpropionic acid can then be esterified to the methyl ester using methanol in the presence of a strong acid catalyst, such as sulfuric acid ( $\text{H}_2\text{SO}_4$ ), under reflux conditions. This classic Fischer esterification will yield the desired **methyl 2-bromo-2-phenylpropanoate**.



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Caption: Proposed Fischer esterification to yield the final product.

## Detailed Experimental Protocol (Proposed)

- Bromination: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-phenylpropionic acid (1 equivalent) in carbon tetrachloride.
- Add N-bromosuccinimide (1.1 equivalents) and a catalytic amount of AIBN.
- Heat the mixture to reflux and monitor the reaction progress by TLC or GC-MS.
- Upon completion, cool the reaction mixture to room temperature and filter off the succinimide byproduct.
- Remove the solvent under reduced pressure to obtain crude 2-bromo-2-phenylpropionic acid.
- Esterification: To the crude 2-bromo-2-phenylpropionic acid, add an excess of methanol and a catalytic amount of concentrated sulfuric acid.
- Reflux the mixture until the reaction is complete (monitored by TLC or GC-MS).

- Cool the reaction mixture and neutralize the excess acid with a saturated solution of sodium bicarbonate.
- Extract the product with an organic solvent such as diethyl ether or ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford pure **methyl 2-bromo-2-phenylpropanoate**.

This proposed synthesis is analogous to the preparation of similar compounds, such as methyl 2-(4-bromophenyl)-2-methylpropanoate, which involves bromination of the corresponding carboxylic acid followed by esterification[2].

## Spectroscopic Characterization (Predicted)

Definitive spectral data for **methyl 2-bromo-2-phenylpropanoate** is not readily available in public databases. However, based on its structure and data from analogous compounds, we can predict the key spectroscopic features.

### <sup>1</sup>H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methyl ester protons, and the methyl protons at the alpha-position.

Table 2: Predicted <sup>1</sup>H NMR Spectral Data for **Methyl 2-bromo-2-phenylpropanoate**

Chemical Shift ( $\delta$ , ppm)	Multiplicity	Integration	Assignment
~7.3-7.5	Multiplet	5H	Aromatic protons (C <sub>6</sub> H <sub>5</sub> )
~3.7	Singlet	3H	Methyl ester protons (COOCH <sub>3</sub> )
~2.1	Singlet	3H	Methyl protons ( $\alpha$ -CH <sub>3</sub> )

The chemical shifts are referenced to tetramethylsilane (TMS) in a deuterated chloroform ( $\text{CDCl}_3$ ) solvent. The singlet for the alpha-methyl group is a key indicator of the 2-bromo-2-phenyl structure, as opposed to a 3-phenyl isomer which would show more complex splitting.

## $^{13}\text{C}$ NMR Spectroscopy

The carbon NMR spectrum will provide information about the carbon skeleton of the molecule.

Table 3: Predicted  $^{13}\text{C}$  NMR Spectral Data for **Methyl 2-bromo-2-phenylpropanoate**

Chemical Shift ( $\delta$ , ppm)	Assignment
~170	Carbonyl carbon (C=O)
~135-140	Aromatic quaternary carbon (C-ipso)
~128-130	Aromatic CH carbons
~55	Alpha-carbon (C-Br)
~53	Methyl ester carbon ( $\text{OCH}_3$ )
~25	Alpha-methyl carbon ( $\alpha\text{-CH}_3$ )

## Infrared (IR) Spectroscopy

The IR spectrum is expected to show characteristic absorption bands for the carbonyl group of the ester and the aromatic ring.

Table 4: Predicted IR Absorption Bands for **Methyl 2-bromo-2-phenylpropanoate**

Wavenumber (cm <sup>-1</sup> )	Functional Group
~3050-3000	Aromatic C-H stretch
~2950	Aliphatic C-H stretch
~1740	C=O stretch (ester)
~1600, 1490	Aromatic C=C stretch
~1250	C-O stretch (ester)
~700-600	C-Br stretch

## Mass Spectrometry (MS)

In the mass spectrum (electron ionization), the molecular ion peak (M<sup>+</sup>) would be expected, along with characteristic fragmentation patterns. Due to the presence of bromine, an M+2 peak of nearly equal intensity to the M<sup>+</sup> peak will be observed, corresponding to the <sup>81</sup>Br isotope.

Table 5: Predicted Key Fragments in the Mass Spectrum of **Methyl 2-bromo-2-phenylpropanoate**

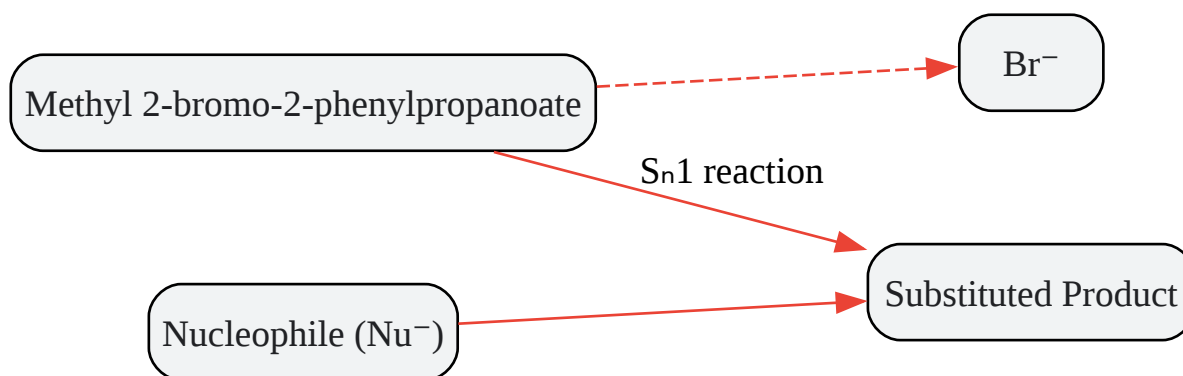
m/z	Fragment Ion
242/244	[M] <sup>+</sup>
183/185	[M - COOCH <sub>3</sub> ] <sup>+</sup>
163	[M - Br] <sup>+</sup>
104	[C <sub>6</sub> H <sub>5</sub> -C-CH <sub>3</sub> ] <sup>+</sup>
77	[C <sub>6</sub> H <sub>5</sub> ] <sup>+</sup>

## Reactivity and Applications

**Methyl 2-bromo-2-phenylpropanoate** is a versatile building block in organic synthesis. The presence of the bromine atom at the benzylic and alpha-ester position makes it susceptible to nucleophilic substitution reactions.

## Nucleophilic Substitution

The compound is expected to undergo S<sub>N</sub>1-type reactions due to the stability of the resulting tertiary benzylic carbocation. It can react with a variety of nucleophiles, such as amines, alcohols, and thiols, to introduce new functional groups at the alpha-position. This reactivity is valuable for the synthesis of more complex molecules, including pharmaceutical intermediates.



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Caption: General nucleophilic substitution pathway.

## Potential Applications

Given its structure, **methyl 2-bromo-2-phenylpropanoate** can serve as an initiator in Atom Transfer Radical Polymerization (ATRP), a controlled polymerization technique. This application is common for similar alpha-bromo esters[3]. Furthermore, its utility as a synthetic intermediate can be harnessed in the development of novel pharmaceuticals and agrochemicals.

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **methyl 2-bromo-2-phenylpropanoate** is not widely available, the safety precautions for structurally similar alpha-bromo esters should be strictly followed.

- **General Hazards:** Compounds of this class are typically corrosive and can cause severe skin burns and eye damage[4]. They may also be harmful if swallowed or inhaled.
- **Handling Precautions:**

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.
- First Aid:
  - In case of skin contact, immediately flush with plenty of water for at least 15 minutes and remove contaminated clothing.
  - In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
  - If inhaled, move the person to fresh air and keep comfortable for breathing.
  - If swallowed, rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.

## Conclusion

**Methyl 2-bromo-2-phenylpropanoate** is a chemical compound with significant potential as a synthetic intermediate. While detailed experimental data is not extensively published, its chemical properties, synthesis, and reactivity can be reliably predicted based on the well-established principles of organic chemistry and data from analogous structures. This guide provides a foundational understanding for researchers to safely handle and effectively utilize this compound in their synthetic endeavors.

## References

- Google Patents. (2012). Preparation of 2-(4-bromophenyl)-2-methylpropanoic acid. US20120309973A1.
- Ningbo Inno Pharmchem Co., Ltd. (2026). Understanding Methyl 2-bromo-2-methylpropionate: Synthesis and Industrial Impact. [[Link](#)]

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## Sources

- [1. 84892-13-7|Methyl 2-bromo-2-phenylpropanoate|BLD Pharm \[bldpharm.com\]](#)
- [2. US20120309973A1 - Preparation of 2-\(4-bromophenyl\)-2-methylpropanoic acid - Google Patents \[patents.google.com\]](#)
- [3. nbinno.com \[nbinno.com\]](#)
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